

The Classification of Octyl Butyrate: A Technical Guide for Researchers

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An In-depth Whitepaper on the Core Chemical Identity, Synthesis, and Properties of **Octyl Butyrate** as a Fatty Alcohol Ester

Octyl butyrate, also known as octyl butanoate, is a versatile ester recognized for its characteristic fruity aroma. Beyond its common use in the flavor and fragrance industries, it holds relevance in pharmaceutical and industrial applications, serving as a solvent and an excipient in drug formulations.[1] This guide provides a detailed examination of **octyl butyrate**'s classification as a fatty alcohol ester, its physicochemical properties, and standard experimental protocols for its synthesis and analysis, tailored for researchers, scientists, and drug development professionals.

Core Chemical Classification

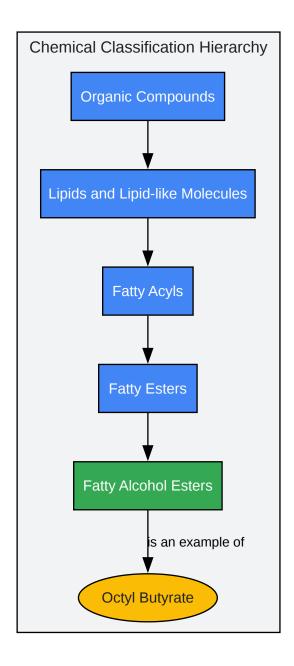
Octyl butyrate's classification as a fatty alcohol ester is rooted in its molecular structure, which results from the chemical combination of a fatty alcohol and a carboxylic acid.

- Fatty Alcohols: These are aliphatic alcohols, typically with an even number of carbon atoms, derived from natural fats and oils or synthesized petrochemicals.[2] They are characterized by a hydroxyl (-OH) group attached to a long hydrocarbon chain.[3] The "octyl" portion of **octyl butyrate** is derived from n-octanol (C8H18O), a saturated eight-carbon fatty alcohol.
- Carboxylic Acids: The "butyrate" component comes from butyric acid (C4H8O2), a shortchain saturated fatty acid.



• Esterification: Fatty acid esters (FAEs) are formed through the reaction of a fatty acid with an alcohol, a process known as esterification.[4][5] In this condensation reaction, the hydroxyl group of the alcohol reacts with the carboxyl group of the fatty acid to form an ester linkage (-COO-) and a molecule of water.

Therefore, **octyl butyrate** is unequivocally classified as a fatty alcohol ester because it is the ester derivative of a fatty alcohol (n-octanol) and a fatty acid (butyric acid).[6][7] The Human Metabolome Database explicitly places octyl butanoate within the "Fatty alcohol esters" subclass of "Fatty Acyls".





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Caption: Logical diagram illustrating the chemical classification of Octyl Butyrate.

Physicochemical Properties

The physical and chemical characteristics of **octyl butyrate** are critical for its application in various scientific and industrial contexts. The following table summarizes its key quantitative properties.

Property	Value	Reference(s)
Molecular Formula	C12H24O2	[1][8]
Molecular Weight	200.32 g/mol	[1][9]
CAS Number	110-39-4	[1][8]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Green, herbaceous, fruity, reminiscent of orange	[8][9]
Density	0.859 - 0.863 g/mL at 20-25°C	[1][9][10]
Boiling Point	224 °C at 760 mmHg	[9]
Melting Point	-56 °C	[9][11]
Flash Point	103.3 °C (218 °F)	[9][11]
Refractive Index	1.423 - 1.427 at 20°C	[10]
Solubility	Practically insoluble in water; soluble in alcohol, fats, and oils.	[8][12]
Vapor Pressure	0.0349 mmHg at 25°C	[11]
LogP	4.2 - 4.96	[9][11]

Experimental Protocols



Synthesis of Octyl Butyrate via Fischer Esterification

The most common method for synthesizing **octyl butyrate** is the Fischer esterification of noctanol with butyric acid, typically using an acid catalyst.

Objective: To synthesize octyl butyrate from n-octanol and butyric acid.

Materials:

- n-Octanol
- Butyric acid
- Concentrated Sulfuric Acid (H₂SO₄) or Hydrochloric Acid (HCl)[8][9]
- Dean-Stark apparatus
- · Reflux condenser
- · Heating mantle
- Separatory funnel
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate (MgSO₄)
- Rotary evaporator
- Distillation apparatus

Protocol:

- Reaction Setup: In a round-bottom flask, combine equimolar amounts of n-octanol and butyric acid.
- Catalyst Addition: Add a catalytic amount (e.g., 1-2% of the total reactant weight) of concentrated sulfuric acid.

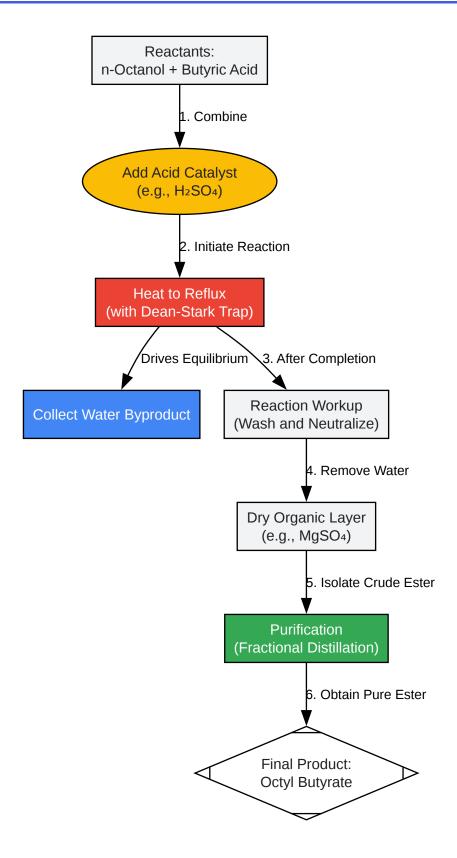
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- Reflux: Attach the flask to a Dean-Stark apparatus and a reflux condenser. Heat the mixture
 to reflux. The water produced during the esterification will be collected in the Dean-Stark
 trap, driving the equilibrium towards the product side.
- Reaction Monitoring: Continue the reflux until no more water is collected, indicating the reaction is complete.
- Workup: Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel.
- Washing: Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst and any unreacted butyric acid), and finally with brine.
- Drying: Dry the organic layer over anhydrous magnesium sulfate.
- Solvent Removal: Filter off the drying agent and remove the solvent (if any) using a rotary evaporator.
- Purification: Purify the crude **octyl butyrate** by fractional distillation under reduced pressure to obtain the final product.





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Caption: Experimental workflow for the synthesis of Octyl Butyrate via Fischer Esterification.



Enzymatic Synthesis

An alternative, greener approach involves using lipases as biocatalysts. This method avoids harsh acidic conditions and often proceeds at lower temperatures.[13] For example, a mutant lipase from Croceibacter atlanticus has been successfully used to synthesize **octyl butyrate** at 10 °C.[13] The general protocol involves immobilizing the lipase on a solid support and incubating it with the alcohol and acid substrates, followed by product separation.

Applications in Research and Drug Development

While widely known as a flavoring agent[8], **octyl butyrate**'s properties make it relevant for the pharmaceutical sector.

- Excipient and Solvent: Its ester nature and moderate polarity allow it to function as a solvent or co-solvent in formulations, potentially enhancing the solubility and stability of hydrophobic active pharmaceutical ingredients (APIs).[1][14]
- Carrier Molecule: In agricultural chemicals, it acts as a carrier to improve the effectiveness of active ingredients, a principle that can be extrapolated to drug delivery systems.[1]
- Research Chemical: It serves as a versatile compound in laboratories for various chemical syntheses and the development of new materials.[1]

In conclusion, **octyl butyrate** is definitively a fatty alcohol ester, a classification determined by its synthesis from n-octanol and butyric acid. Its well-defined physicochemical properties and established synthesis protocols provide a solid foundation for its use in both fundamental research and applied sciences, including the ongoing development of novel drug delivery systems and formulations.

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